

Unveiling Methyl 1-hydroxy-4-oxocyclohexaneacetate: A Literature Review

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Methyl 1-hydroxy-4-oxocyclohexaneacetate*

Cat. No.: *B156757*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 1-hydroxy-4-oxocyclohexaneacetate is a naturally occurring lactone that has garnered interest for its potential therapeutic properties. Isolated from *Senecio scandens*, a plant with a history in traditional medicine, this compound has demonstrated noteworthy anti-inflammatory and antibacterial activities. This technical guide provides a comprehensive review of the available literature on **Methyl 1-hydroxy-4-oxocyclohexaneacetate**, focusing on its chemical properties, biological activities, and the experimental methodologies used in its study.

Chemical Properties and Isolation

Methyl 1-hydroxy-4-oxocyclohexaneacetate was first isolated and identified from the medicinal plant *Senecio scandens*. The primary research detailing its structure elucidation was published in "A new lactone from *Senecio scandens*" in the journal *Biochemical Systematics and Ecology* in 2007. Unfortunately, the detailed spectroscopic data from this primary source, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, are not readily available in the public domain.

Table 1: Physicochemical Properties of Structurally Related Compounds

Due to the limited publicly available data for the target compound, this table presents information on structurally similar molecules to provide a comparative context.

Compound Name	Molecular Formula	Molecular Weight (g/mol)	Reference
Methyl 1-hydroxy-4-methylcyclohexanecarboxylate	C ₉ H ₁₆ O ₃	172.22	[1]
Methyl 4-hydroxy-1-methylcyclohexane-1-carboxylate	C ₉ H ₁₆ O ₃	172.22	[2]
1-Hydroxy-4-methylcyclohexane-1-carboxylic acid	C ₈ H ₁₄ O ₃	158.19	[3]

Biological Activity

Methyl 1-hydroxy-4-oxocyclohexaneacetate has been reported to possess both anti-inflammatory and antibacterial properties[\[4\]](#). The extracts of its source, *Senecio scandens*, have a documented history of use in traditional medicine for treating inflammatory and infectious conditions.

Anti-inflammatory Activity

While the specific mechanisms of action for **Methyl 1-hydroxy-4-oxocyclohexaneacetate** are not detailed in the available literature, extracts from *Senecio scandens* have been shown to exhibit anti-inflammatory effects. The precise quantitative data regarding the anti-inflammatory potency of the isolated compound (e.g., IC₅₀ values) are expected to be in the primary publication but are not publicly accessible.

Antibacterial Activity

Similarly, the antibacterial spectrum and potency (e.g., Minimum Inhibitory Concentration - MIC values) of **Methyl 1-hydroxy-4-oxocyclohexaneacetate** are reported in the original isolation paper but are not available in the public domain. The general antibacterial properties of

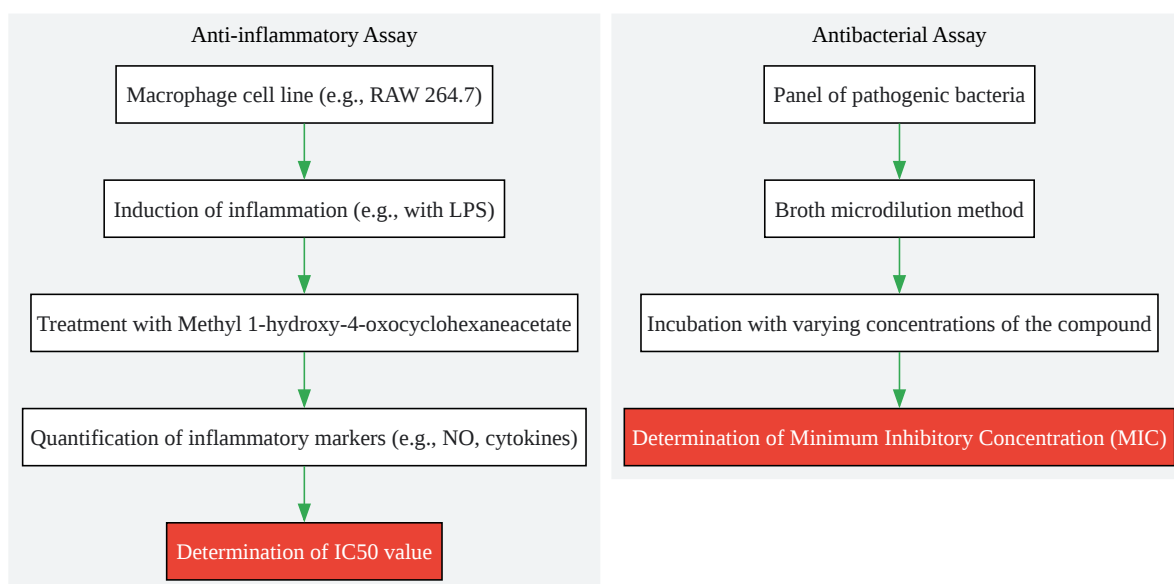
Senecio scandens extracts suggest that this compound may contribute to the plant's traditional use in treating bacterial infections.

Experimental Protocols

Detailed experimental protocols for the isolation, characterization, and biological evaluation of **Methyl 1-hydroxy-4-oxocyclohexaneacetate** are crucial for reproducibility and further research. The following sections outline the likely methodologies based on standard practices in natural product chemistry, though the specific details are contained within the primary literature.

Isolation of Methyl 1-hydroxy-4-oxocyclohexaneacetate

The isolation of this lactone from *Senecio scandens* would typically involve the following workflow:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Unveiling Methyl 1-hydroxy-4-oxocyclohexaneacetate: A Literature Review]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b156757#methyl-1-hydroxy-4-oxocyclohexaneacetate-literature-review\]](https://www.benchchem.com/product/b156757#methyl-1-hydroxy-4-oxocyclohexaneacetate-literature-review)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com